

GSK 525768A solubility in DMSO and other solvents

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Compound of Interest

Compound Name: GSK 525768A

Cat. No.: B1139445

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Application Notes and Protocols: GSK525768A

Audience: Researchers, scientists, and drug development professionals.

These application notes provide detailed information on the solubility of GSK525768A, a BET (Bromodomain and Extra-Terminal) protein inhibitor, and protocols for its preparation and use in research settings.

Introduction

GSK525768A is the (R)-enantiomer of GSK525762A and serves as an inactive control compound in studies involving BET inhibition.^[1] While its active counterpart, GSK525762A (I-BET762), potently inhibits BET proteins, GSK525768A shows no significant effect on targets such as apolipoprotein A1 (APOA1) levels.^[1] Understanding the solubility and handling of this compound is crucial for its proper use as a negative control in experiments investigating the therapeutic potential of BET inhibitors in oncology and inflammatory diseases.^{[2][3][4][5]}

BET proteins (BRD2, BRD3, BRD4, and BRDT) are epigenetic readers that bind to acetylated lysine residues on histones, recruiting transcriptional machinery to regulate the expression of key genes involved in cell proliferation and survival, including the oncogene MYC.^{[2][3][5][6]} BET inhibitors competitively bind to the bromodomains of BET proteins, displacing them from chromatin and thereby suppressing the transcription of target genes.^{[2][3][4]}

Solubility Data

The solubility of GSK525768A has been determined in various solvents and solvent systems. Dimethyl sulfoxide (DMSO) is a common solvent for preparing stock solutions.^[1] For in vivo studies, specific formulations are required to ensure solubility and bioavailability.

Table 1: Solubility of GSK525768A

Solvent/Solvent System	Concentration	Observations
DMSO	≥ 62.5 mg/mL (147.54 mM)	Clear solution. Saturation may be higher. ^[1]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (5.90 mM)	Clear solution. ^[1]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (5.90 mM)	Clear solution. ^[1]

Note: "≥" indicates that the compound is soluble at this concentration, but the saturation point may be higher.^[1]

Experimental Protocols

Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of GSK525768A in DMSO.

Materials:

- GSK525768A (Molecular Weight: 423.9 g/mol)
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- Accurately weigh the desired amount of GSK525768A. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.239 mg of the compound.
- Add the appropriate volume of DMSO to the vial containing the compound. For a 10 mM solution, this would be 1 mL for 4.239 mg.
- Vortex the solution thoroughly until the compound is completely dissolved.
- If precipitation or phase separation occurs, gentle heating and/or sonication can be used to aid dissolution.^[1]
- Once dissolved, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C for up to one year or at -80°C for up to two years.^[1]

Preparation of a Formulation for In Vivo Studies

This protocol provides a method for preparing GSK525768A in a vehicle suitable for in vivo administration, based on a common formulation.

Materials:

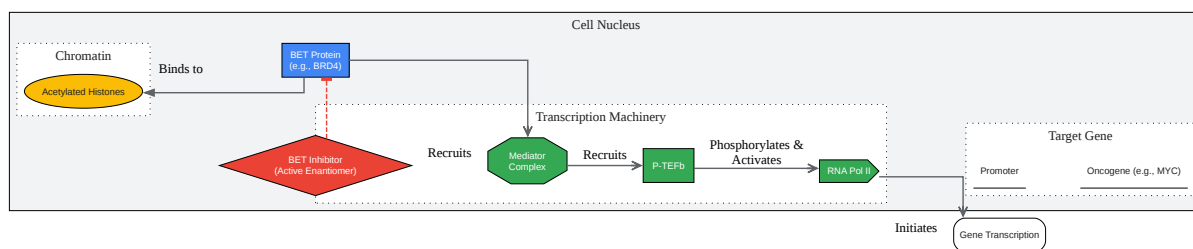
- GSK525768A
- DMSO
- PEG300
- Tween-80
- Saline (0.9% NaCl)
- Sterile tubes
- Vortex mixer

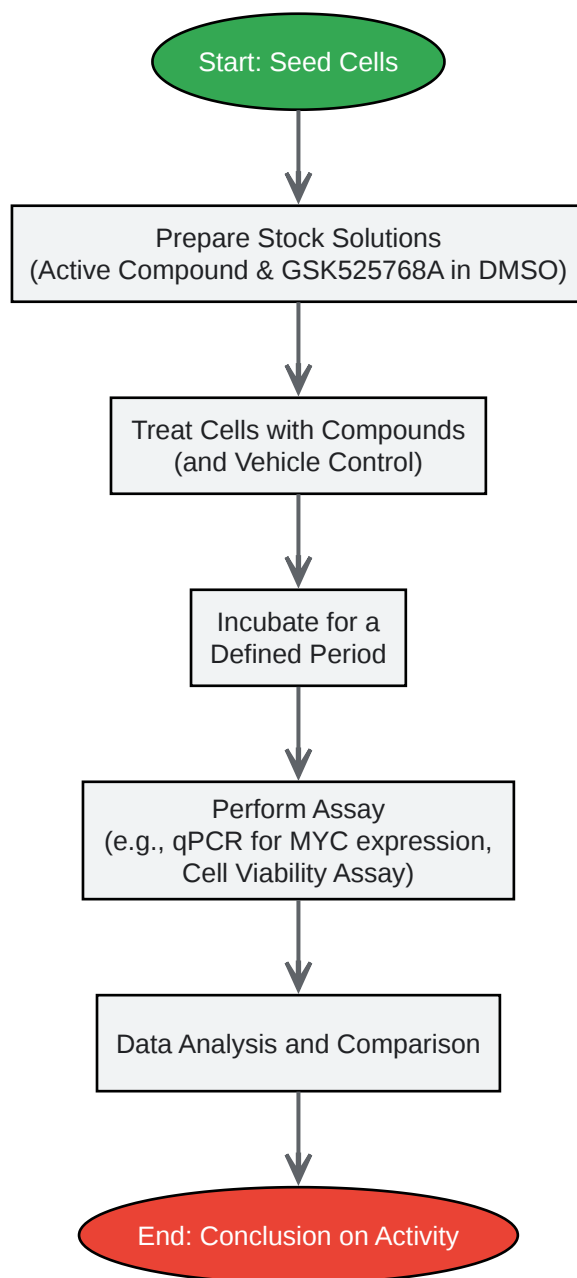
Procedure (to prepare 1 mL of a 2.5 mg/mL solution):

- Prepare a concentrated stock solution of GSK525768A in DMSO (e.g., 25 mg/mL).
- In a sterile tube, add 400 μ L of PEG300.
- Add 100 μ L of the 25 mg/mL GSK525768A stock solution in DMSO to the PEG300 and mix thoroughly by vortexing.^[1]
- Add 50 μ L of Tween-80 to the mixture and vortex until a homogenous solution is formed.^[1]
- Add 450 μ L of saline to the mixture to bring the final volume to 1 mL.^[1]
- Vortex the final solution until it is clear and homogenous. The final concentrations of the components will be 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.^[1]

Signaling Pathway

GSK525768A is the inactive enantiomer of a BET inhibitor. The diagram below illustrates the general mechanism of action for BET inhibitors.





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